

# Boscalid application rates for disease control

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Boscalid

CAS No.: 188425-85-6

Cat. No.: S565657

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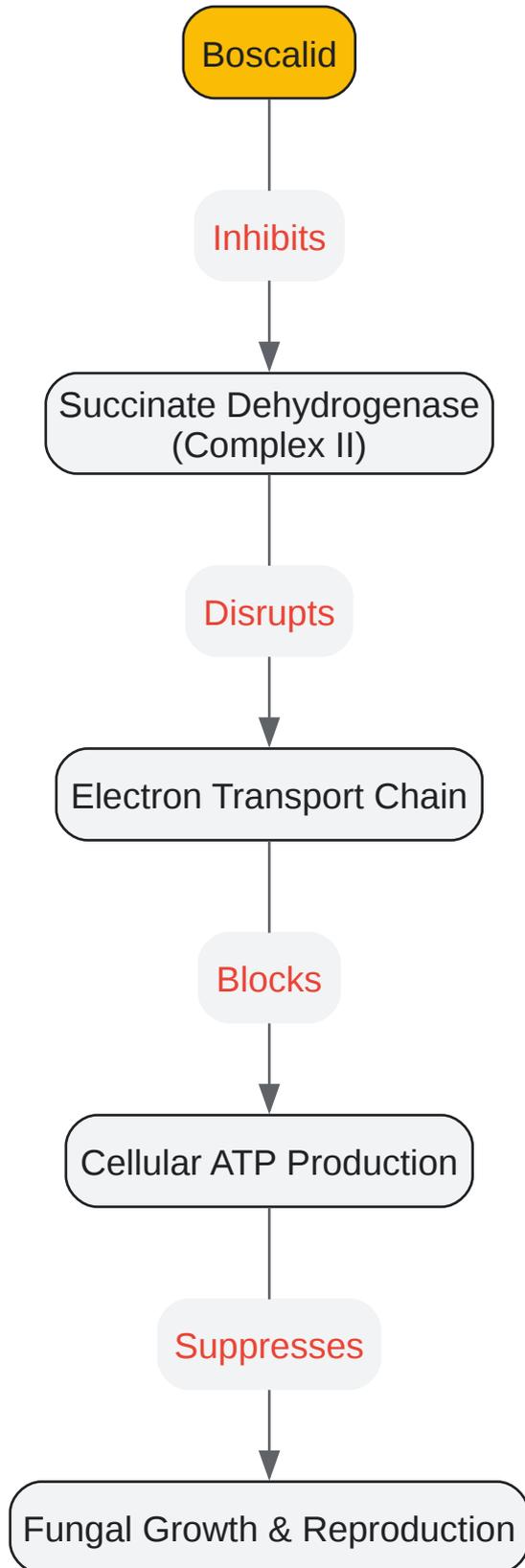
## Chemical Profile and Mode of Action

**Boscalid** is a systemic fungicide belonging to the **carboxamide (SDHI) class** [1]. Its specific biochemical profile is as follows:

- **IUPAC Name:** 2-chloro-N-(4'-chlorobiphenyl-2-yl)nicotinamide [2]
- **CAS Registry Number:** 188425-85-6 [2] [1]
- **Molecular Formula:** C<sub>18</sub>H<sub>12</sub>Cl<sub>2</sub>N<sub>2</sub>O [2]
- **FRAC Code:** Group 7 (Succinate Dehydrogenase Inhibitor) [3]
- **Primary Mode of Action:** **Boscalid** inhibits the **mitochondrial complex II enzyme (succinate dehydrogenase)** in fungal cells [2] [1]. This disruption blocks the electron transport chain in mitochondrial respiration, halting cellular energy (ATP) production and leading to the suppression of fungal growth and reproduction [1] [4].

The following diagram illustrates the fungicidal action pathway of **Boscalid**.

## Boscalid Fungicidal Action Pathway



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## Application Notes for Disease Control

**Boscalid** is a broad-spectrum fungicide effective against a range of fungal pathogens. It exhibits **both preventive and early curative activity**, with systemic and translaminar movement within the plant [2] [1]. The following table provides specific application rates for key crops.

Crop	Target Disease	Recommended Dosage (g ai/ha)	Application Timing & Notes
Grapes	Powdery mildew, Botrytis (Gray mold)	300-500 [1]	Apply before flowering and during fruit set [1]. For high disease pressure, a rate of 1200 g/ha has been recommended [2].
Tomatoes	Early blight, Powdery mildew	400-600 [1]	Apply at the first signs of disease. A broader range of 110-620 g ai/ha has been proposed for tomatoes, peppers, and eggplant [2].
Lettuce	Sclerotinia, Downy mildew	300-500 [1]	Apply preventively or when disease risk is high [1]. A range of 280-560 g ai/ha has been proposed [2].
Soybeans	Sclerotinia stem rot	500 [1]	Apply before flowering or at the first appearance of early symptoms [1].
Apples/Pears	Alternaria, Powdery mildew	350-500 [1]	Begin applications at petal fall and repeat as needed based on disease pressure [1].
Peanuts	Sclerotinia, Other foliar pathogens	330-500 [2]	Applications should be made at 14-21 day intervals [2].

Crop	Target Disease	Recommended Dosage (g ai/ha)	Application Timing & Notes
Canola/Oilseed Rape	Sclerotinia, Alternaria, Phoma	500 [2]	Applications can be made just prior to flowering up to the full flowering stage (BBCH 59-69) [2].
Dried & Succulent Beans	Various	290-560 [2]	Application timing should be aligned with disease risk periods [2].

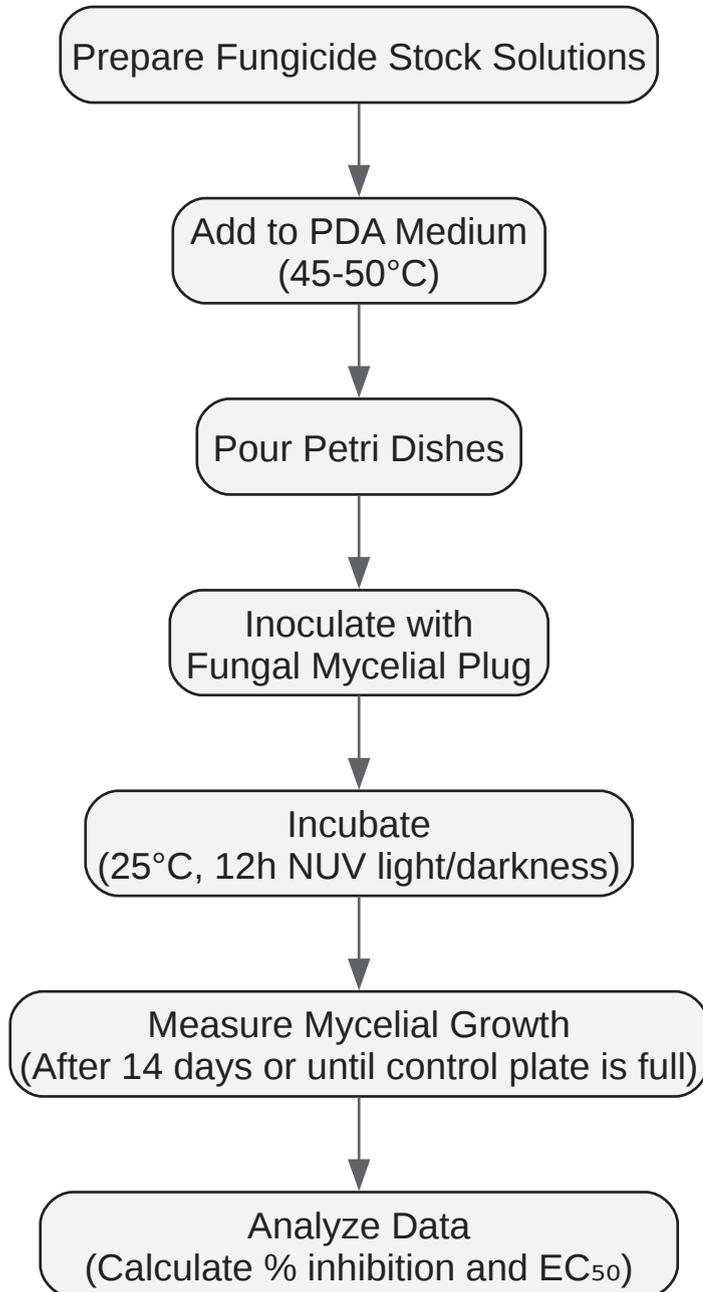
### General Application Guidelines:

- **Spray Volume:** Use **400-600 L of water per hectare** for optimal spray coverage [1].
- **Application Method:** Apply with ground sprayers equipped with **hollow-cone or flat-fan nozzles** to ensure uniform coverage of the plant canopy and avoid runoff [1].
- **Spray Interval:** The typical application interval is **7–14 days**, depending on disease pressure and environmental conditions [1].
- **Rainfastness:** The product is considered rainfast within **2–4 hours** after application [1].

## Experimental Protocol for In Vitro Efficacy Assay

This protocol is adapted from a 2023 study investigating the effect of fungicides on *Alternaria alternata* and can be modified for other fungal pathogens [4].

## In Vitro Fungicide Assay Workflow



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### Materials and Reagents:

- **Fungal Isolates:** Pathogenic strains of the target fungus [4].
- **Fungicides:** Technical grade **Boscalid** and other fungicides for comparison.
- **Culture Medium:** Potato Dextrose Agar (PDA) [4].
- **Equipment:** Laminar flow hood, incubator, sterile Petri dishes, calipers.

## Methodology:

- **Preparation of Fungicide-Amended Media:** Prepare stock solutions of **Boscalid** in an appropriate solvent (e.g., distilled water). The tested concentrations should be based on recommended field rates; the cited study used 0.2, 1, and 5  $\mu\text{g mL}^{-1}$  [4]. Incorporate these solutions into autoclaved PDA medium cooled to **45–50°C** to ensure even distribution without thermal degradation [4]. Pour the medium into sterile Petri dishes.
- **Inoculation and Incubation:** Inoculate each plate with a mycelial plug (e.g., 5 mm diameter) taken from the actively growing margin of a fresh culture of the target pathogen. Include control plates without fungicide. Seal plates with parafilm and incubate under controlled conditions (e.g., **25 ± 1 °C** under 12 h alternating cycles of near-ultraviolet light and darkness) [4].
- **Data Collection and Analysis:** After a set period (e.g., 14 days [4]), measure the diameter of the fungal colony in each plate. Calculate the percentage of mycelial growth inhibition relative to the control using the formula:  $\% \text{ Inhibition} = [(D_c - D_t) / D_c] \times 100$  where  $D_c$  is the average diameter in the control, and  $D_t$  is the diameter in the treatment.
- **EC<sub>50</sub> Determination:** Use statistical software (e.g., R, SPSS) to perform regression analysis between the fungicide concentration and the percentage of growth inhibition. The **effective concentration that inhibits mycelial growth by 50% (EC<sub>50</sub>)** can be estimated from the resulting dose-response curve [4].

## Resistance Management Strategies

Due to its site-specific mode of action, **Boscalid** is at medium to high risk for resistance development [4]. Proactive management is crucial.

- **Rotation with Non-Cross-Resistant Chemistries:** Rotate **Boscalid** with fungicides from different FRAC groups. Suitable rotation partners include **Group 3 (DMI triazoles)** and **Group 11 (QoI strobilurins)** [3]. Limit **Boscalid** applications to **2–3 times per crop cycle** [3].
- **Use of Pre-mixed Formulations:** Tank mixes or pre-mixed products like **Boscalid + Pyraclostrobin (FRAC Groups 7 + 11)** provide two distinct modes of action in a single application, which can delay resistance [3].
- **Adherence to Label Recommendations:** Always apply **Boscalid** at the **full recommended label rate**. Using sub-lethal doses can promote the survival of partially resistant fungi [3].
- **Preventive Application and Monitoring:** Apply **Boscalid preventively** before disease establishment for best efficacy and reduced resistance selection pressure [3]. Implement regular resistance monitoring through pre-season baseline testing and post-application efficacy tracking to detect any shifts in fungal population sensitivity [3].

## Conclusion

**Boscalid** remains a cornerstone of modern disease control in many crops due to its broad-spectrum, systemic activity. Its effective use in a research and development context requires a deep understanding of its application parameters, as detailed in these notes. The continued efficacy of this fungicide depends critically on integrating these application protocols with rigorous, science-backed resistance management strategies.

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